

# An In-Depth Technical Guide to the Thermochemical Properties of Zirconium Iodide Species

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## Compound of Interest

Compound Name: Zirconium iodide

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This technical guide provides a comprehensive overview of the thermochemical data for various **zirconium iodide** species ( $ZrI$ ,  $ZrI_2$ ,  $ZrI_3$ , and  $ZrI_4$ ). This information is critical for professionals in materials science, chemistry, and nuclear engineering, particularly for applications such as the purification of zirconium metal via the van Arkel-de Boer process. This document summarizes key quantitative data, details experimental methodologies, and presents visual representations of relevant processes and workflows.

## Thermochemical Data of Zirconium Iodide Species

The following tables summarize the available quantitative thermochemical data for **zirconium iodide** species in different phases. All data is presented at standard state (298.15 K and 1 bar) unless otherwise specified.

Table 1: Gaseous **Zirconium Iodide** Species

Species	Formula	State	Standard Enthalpy of Formation ( $\Delta_f H^\circ$ ) (kJ/mol)	Standard Molar Entropy ( $S^\circ$ ) (J/mol·K)
Zirconium Monoiodide	ZrI	Gas	402.9 $\pm$ 11.7	Not Available
Zirconium Diiodide	ZrI <sub>2</sub>	Gas	-66.64	344.78
Zirconium Triiodide	ZrI <sub>3</sub>	Gas	-128.9 $\pm$ 6.3	Not Available
Zirconium Tetraiodide	ZrI <sub>4</sub>	Gas	Not Available	Not Available

Table 2: Solid **Zirconium Iodide** Species

Species	Formula	State	Standard Enthalpy of Formation ( $\Delta_f H^\circ$ ) (kJ/mol)	Standard Molar Entropy ( $S^\circ$ ) (J/mol·K)
Zirconium Monoiodide	ZrI	Solid	Not Available	Not Available
Zirconium Diiodide	ZrI <sub>2</sub>	Solid	Not Available	Not Available
Zirconium Triiodide	ZrI <sub>3</sub>	Solid	Not Available	Not Available
Zirconium Tetraiodide	ZrI <sub>4</sub>	Solid	Not Available	Not Available

Table 3: Heat Capacity Data for **Zirconium Iodide** Species

Species	Formula	State	Heat Capacity (Cp) (J/mol·K)	Temperature Range (K)
Zirconium Diiodide	ZrI <sub>2</sub>	Solid	See Shomate Equation Parameters in Section 2.2	298 - 700[1]
Zirconium Triiodide	ZrI <sub>3</sub>	Solid	See Shomate Equation Parameters in Section 2.2	Not Specified
Zirconium Diiodide	ZrI <sub>2</sub>	Gas	See Shomate Equation Parameters in Section 2.2	2000 - 6000[2][3]

Note: Data for the liquid phase of **zirconium iodide** species is not readily available in the reviewed literature.

## Experimental Protocols

The determination of thermochemical data for **zirconium iodide** species relies on a combination of experimental techniques and theoretical calculations.

## Synthesis of Zirconium Iodides

**Zirconium iodides** are typically synthesized through direct reaction of zirconium metal with iodine at elevated temperatures. For instance, zirconium(IV) iodide (ZrI<sub>4</sub>) can be prepared by heating zirconium metal with an excess of iodine.[4] The resulting solid is then purified by sublimation.[4] Lower iodides, such as zirconium triiodide (ZrI<sub>3</sub>), can be synthesized by the reduction of ZrI<sub>4</sub> with zirconium metal at high temperatures.

## Determination of Thermochemical Properties

Knudsen Effusion Mass Spectrometry (KEMS): This is a primary technique for studying the thermodynamics of high-temperature vaporization processes. In this method, a sample is

heated in a Knudsen cell, which is a small, thermally stable container with a tiny orifice. The vapor effusing from the orifice is then analyzed by a mass spectrometer. By measuring the ion intensities of the different gaseous species as a function of temperature, partial pressures can be determined. These partial pressures are then used to calculate equilibrium constants for the vaporization reactions, from which thermodynamic properties such as enthalpies of formation can be derived. The standard enthalpies of formation for gaseous  $\text{ZrI}$ ,  $\text{ZrI}_2$ , and  $\text{ZrI}_3$  were determined using this method.

**Calorimetry:** Calorimetry is used to measure the heat changes associated with chemical reactions or physical transitions, allowing for the determination of enthalpy changes and heat capacities. For solid phases, heat capacity can be measured as a function of temperature using techniques like adiabatic calorimetry.

The heat capacity of solid zirconium diiodide ( $\text{ZrI}_2$ ) and zirconium triiodide ( $\text{ZrI}_3$ ) has been determined and can be represented by the Shomate equation:

$$C_p(T) = A + B \cdot t + C \cdot t^2 + D \cdot t^3 + E/t^2$$

where:

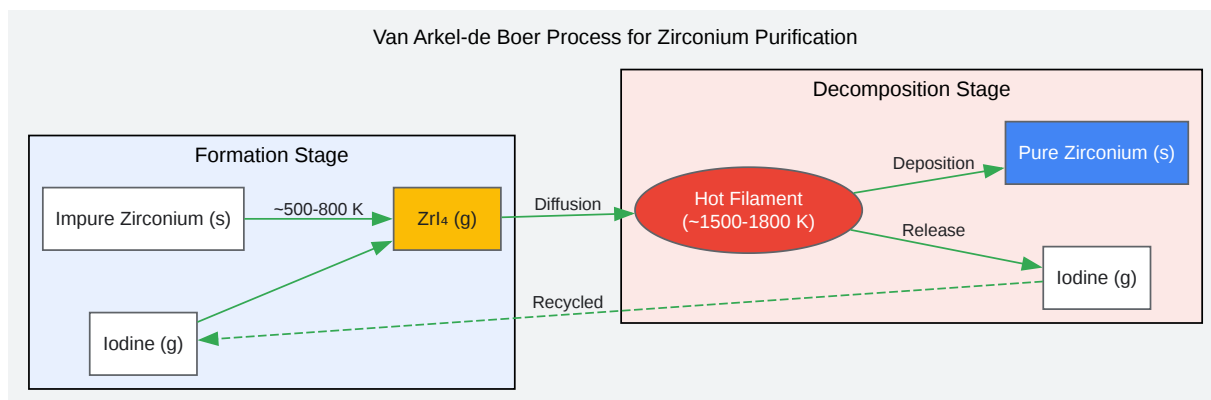
- $C_p$  is the heat capacity in  $\text{J/mol}\cdot\text{K}$
- $T$  is the temperature in Kelvin
- $t = T / 1000$

The coefficients for the Shomate equation for solid  $\text{ZrI}_2$  are provided by the NIST-JANAF thermochemical tables.<sup>[1]</sup> Similarly, parameters for gaseous  $\text{ZrI}_2$  are also available.<sup>[2][3]</sup>

## Visualizations

### The van Arkel-de Boer Process

The van Arkel-de Boer process is a crucial industrial application that relies on the reversible formation and decomposition of zirconium tetraiodide to produce high-purity zirconium metal.

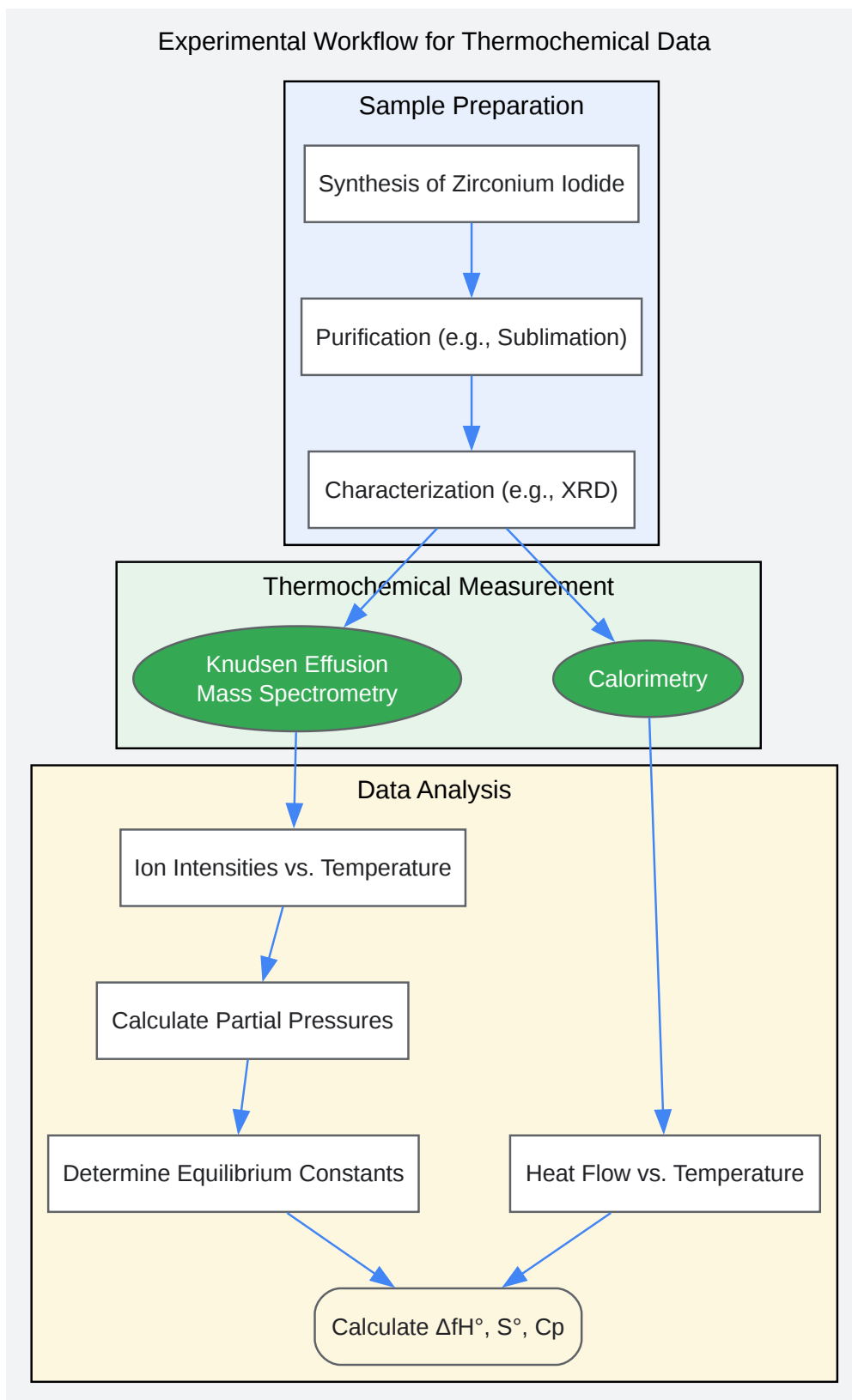


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Caption: Logical flow of the van Arkel-de Boer process.

## Experimental Workflow for Thermochemical Data Determination

The following diagram illustrates a generalized workflow for the experimental determination of thermochemical data for a metal halide like a **zirconium iodide**.



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Caption: Workflow for determining thermochemical data.

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## References

- 1. Zirconium iodide [webbook.nist.gov]
- 2. Zirconium iodide [webbook.nist.gov]
- 3. Zirconium iodide [webbook.nist.gov]
- 4. Zirconium(IV) iodide - Wikipedia [en.wikipedia.org]
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